

Structural Elucidation of Crocacin A and its Analogues: A Technical Guide

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Compound of Interest		
Compound Name:	Crocacin A	
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This technical guide provides a comprehensive overview of the structural elucidation of **Crocacin A** and its analogues. The Crocacins are a family of potent antifungal and cytotoxic secondary metabolites produced by the myxobacterium Chondromyces crocatus. Their complex chemical structures and significant biological activities have made them compelling targets for natural product synthesis and drug discovery programs. This document details the experimental methodologies employed in their isolation and characterization, presents key quantitative data for structural determination, and explores their mechanism of action through a detailed signaling pathway.

Introduction

The Crocacins were first isolated in the early 1990s from fermentation broths of Chondromyces crocatus.[1] Structurally, they are characterized by a polyketide-derived acyl chain attached to a peptide or amino acid moiety. The family includes Crocacins A, B, C, and D, with Crocacin D exhibiting particularly potent activity against various fungi.[2] The primary mechanism of action for this class of compounds is the inhibition of the cytochrome bc1 complex (also known as mitochondrial complex III) in the electron transport chain, a critical component for cellular respiration.[1] This inhibition disrupts ATP synthesis and leads to cell death. The unique structural features and potent bioactivity of the Crocacins have spurred significant efforts in their total synthesis and the development of simplified, more stable analogues.



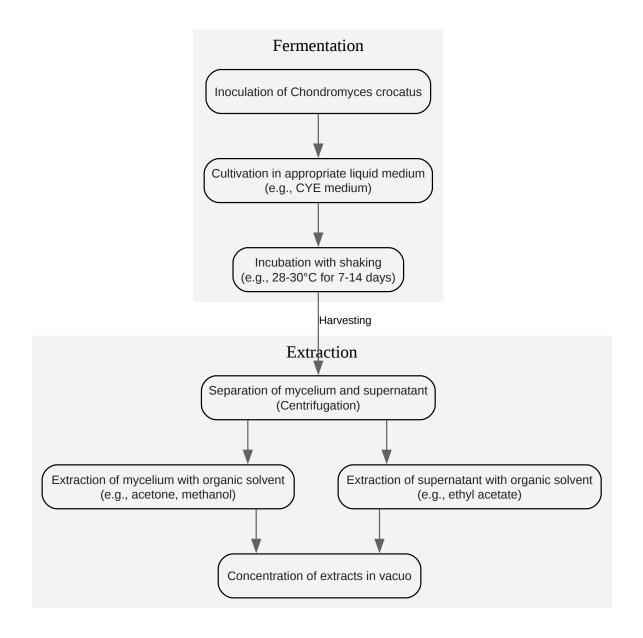
Experimental Protocols

The structural elucidation of Crocacins involves a multi-step process encompassing fermentation, isolation, purification, and spectroscopic analysis. The following protocols are a representative compilation based on established methods for the isolation of myxobacterial secondary metabolites.

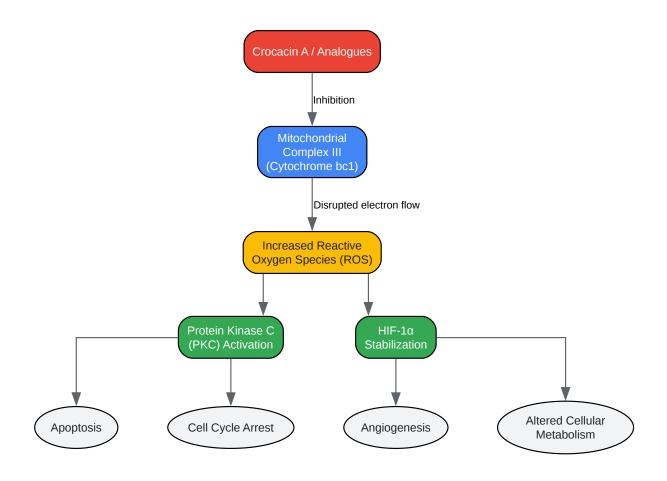
Fermentation and Extraction

A generalized workflow for the production and extraction of Crocacins from Chondromyces crocatus is outlined below.









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References

- 1. egrove.olemiss.edu [egrove.olemiss.edu]
- 2. Enantioselective Synthesis of (+)-Crocacin C. An Example of A Highly Challenging Mismatched Double Asymmetric δ-Stannylcrotylboration Reaction - PMC [pmc.ncbi.nlm.nih.gov]







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